

(2R)-2-Ethynylazetidine molecular weight and formula

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Compound of Interest

Compound Name: (2R)-2-Ethynylazetidine

Cat. No.: B15204341

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Technical Guide: (2R)-2-Ethynylazetidine

For Researchers, Scientists, and Drug Development Professionals

Introduction

(2R)-2-Ethynylazetidine is a chiral, saturated heterocyclic compound containing a strained four-membered azetidine ring and a reactive terminal alkyne (ethynyl group). This unique combination of functionalities makes it a potentially valuable building block in medicinal chemistry and drug discovery. The rigid azetidine scaffold can introduce favorable three-dimensional structural properties into molecules, while the ethynyl group offers a versatile handle for a variety of chemical transformations, including click chemistry, Sonogashira coupling, and nucleophilic additions. This document provides a summary of the known properties of **(2R)-2-Ethynylazetidine**.

Molecular Properties

The fundamental molecular properties of **(2R)-2-Ethynylazetidine** are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N	[1]
Molecular Weight	81.12 g/mol	[1]
CAS Number	2306254-10-2	[1]
Chirality	(2R)	
InChI Key	ZZDARAJSBNOCGZ-YFKPBYRVSA-N	[1]

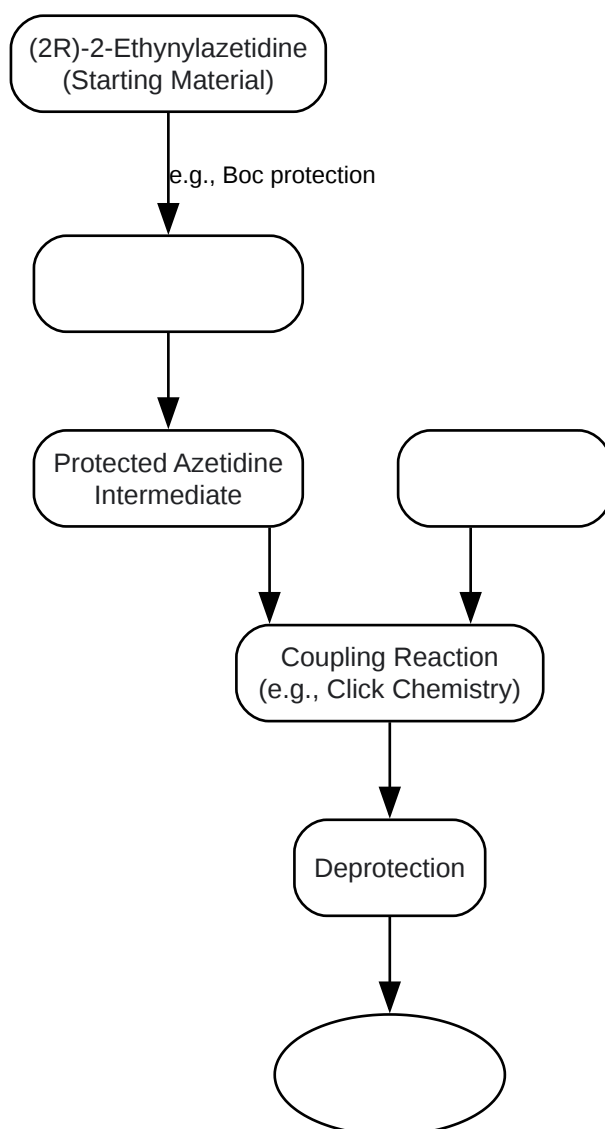
Note: The hydrochloride salt of this compound has a molecular formula of C₅H₈ClN and a molecular weight of 117.58 g/mol .

Experimental Data

As of the latest literature review, detailed experimental protocols, specific biological activity data, and defined signaling pathways for **(2R)-2-Ethynylazetidine** are not extensively reported in publicly accessible scientific literature. The compound is primarily available through chemical suppliers, indicating its role as a building block for further chemical synthesis.

Potential Synthetic Applications

The structural features of **(2R)-2-Ethynylazetidine** suggest its utility in the synthesis of more complex molecules. The following diagram illustrates a logical workflow for its potential application in the synthesis of a hypothetical drug candidate.



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Caption: A potential synthetic workflow utilizing **(2R)-2-Ethynylazetidine**.

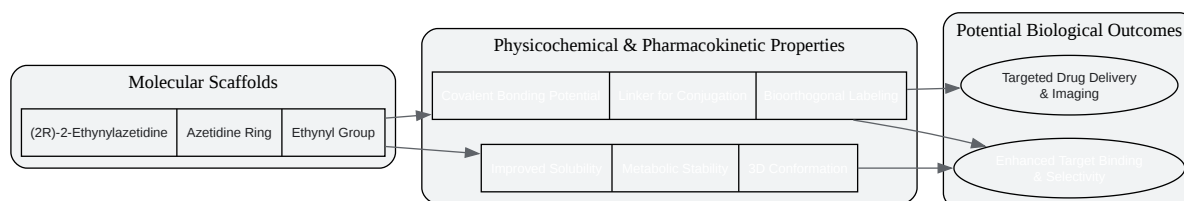
Experimental Considerations:

- **Protection of the Azetidine Nitrogen:** The secondary amine of the azetidine ring is a reactive nucleophile. In many synthetic routes, it would likely require protection (e.g., as a Boc or Cbz carbamate) to prevent unwanted side reactions during the manipulation of the ethynyl group.
- **Reactions of the Ethynyl Group:** The terminal alkyne is a versatile functional group.

- Click Chemistry: It can readily undergo copper-catalyzed or strain-promoted azide-alkyne cycloadditions (CuAAC or SPAAC) to form triazoles, which are common linkages in drug molecules.
- Sonogashira Coupling: This palladium-catalyzed cross-coupling reaction allows for the formation of a carbon-carbon bond between the terminal alkyne and aryl or vinyl halides, enabling the introduction of aromatic systems.
- Nucleophilic Addition: The acidic proton of the terminal alkyne can be removed by a strong base to form an acetylide, which can then act as a nucleophile.

Logical Relationship of Functional Groups to Bioactivity

The azetidine ring and the ethynyl group can both contribute to the biological activity of a final compound. The following diagram illustrates the logical relationship between these structural components and their potential impact on pharmacological properties.



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Caption: Relationship between the functional moieties of **(2R)-2-Ethynylazetidine** and potential pharmacological properties.

Conclusion

(2R)-2-Ethynylazetidine is a promising, yet underexplored, building block for medicinal chemistry. Its rigid, chiral core and reactive ethynyl handle provide a foundation for the synthesis of novel chemical entities. While specific biological data for this compound is not readily available, its structural motifs are of significant interest in modern drug design. Further research into the applications and biological effects of molecules derived from this scaffold is warranted.

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References

- 1. 2306254-11-3[(R)-2-Ethynylazetidine hydrochloride]BLD Pharm [bldpharm.com]
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